

Solubility Profile of D-(+)-Maltose Monohydrate-¹³C₁₂: A Technical Guide

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Compound of Interest

Compound Name: D-(+)-Maltose Monohydrate-¹³C₁₂
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This technical guide provides an in-depth overview of the solubility characteristics of D-(+)-Maltose Monohydrate-¹³C₁₂, a stable isotope-labeled form of maltose monohydrate. While specific quantitative solubility data for the ¹³C₁₂ labeled variant is not readily available in published literature, the solubility is expected to be nearly identical to that of its unlabeled counterpart, D-(+)-Maltose Monohydrate. The substitution of ¹²C with ¹³C isotopes does not significantly alter the physicochemical properties, such as polarity and molecular interactions, that govern solubility. Therefore, the data presented herein for D-(+)-Maltose Monohydrate serves as a reliable proxy for the ¹³C₁₂ labeled compound.

Quantitative Solubility Data

The solubility of D-(+)-Maltose Monohydrate in various common laboratory solvents is summarized in the table below. This data has been compiled from multiple sources to provide a comprehensive reference.

Solvent	Solubility	Temperature (°C)	Notes
Water	1080 g/L[1]	20	Highly soluble
	470.2 g/L[2]		
	100 mg/mL (equivalent to 100 g/L) [3][4]	Not Specified	Sonication and warming are recommended for dissolution.[4]
	72 mg/mL (equivalent to 72 g/L)[5]	Not Specified	
	50 mg/mL (equivalent to 50 g/L)[1][6][7][8]	Room Temperature	
DMSO	72 mg/mL (equivalent to 72 g/L)[5]	Not Specified	It is advised to use fresh DMSO as moisture absorption can reduce solubility. [5]
Ethanol	Insoluble[5]	Not Specified	
	Slightly Soluble[9]	Not Specified	
Ethanol-Water Mixtures	Solubility decreases as the mass fraction of ethanol increases to 0.9.[10]	278.2 - 298.2 K	
Ether	Insoluble[9]	Not Specified	

Experimental Protocols for Solubility Determination

The determination of carbohydrate solubility is a fundamental experimental procedure. A general protocol, based on established methodologies for similar compounds, is outlined below. This method relies on the principle of saturating a solvent with the solute and then quantifying the dissolved amount.

Objective: To determine the saturation solubility of D-(+)-Maltose Monohydrate- $^{13}\text{C}_{12}$ in a given solvent.

Materials:

- D-(+)-Maltose Monohydrate- $^{13}\text{C}_{12}$
- Solvent of interest (e.g., water, DMSO)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or a validated spectrophotometric method (e.g., Anthrone method) for quantification.

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of D-(+)-Maltose Monohydrate- $^{13}\text{C}_{12}$ to a known volume of the solvent in a sealed container. The excess solid should be clearly visible.
 - Agitate the mixture vigorously using a vortex mixer.
 - Place the container in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C) to allow the solution to reach equilibrium. The equilibration time can vary and may require several hours to ensure saturation.
- Separation of Undissolved Solid:

- After equilibration, centrifuge the suspension at a high speed to pellet the undissolved solid.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant. To ensure no solid particles are transferred, it is recommended to filter the supernatant through a syringe filter.
 - Accurately dilute the collected aliquot with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a pre-calibrated HPLC or a colorimetric method like the phenol-sulfuric acid assay to determine the concentration of the dissolved maltose.
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. The result is the solubility of the compound in the chosen solvent at the specified temperature.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of D-(+)-Maltose Monohydrate-¹³C₁₂.

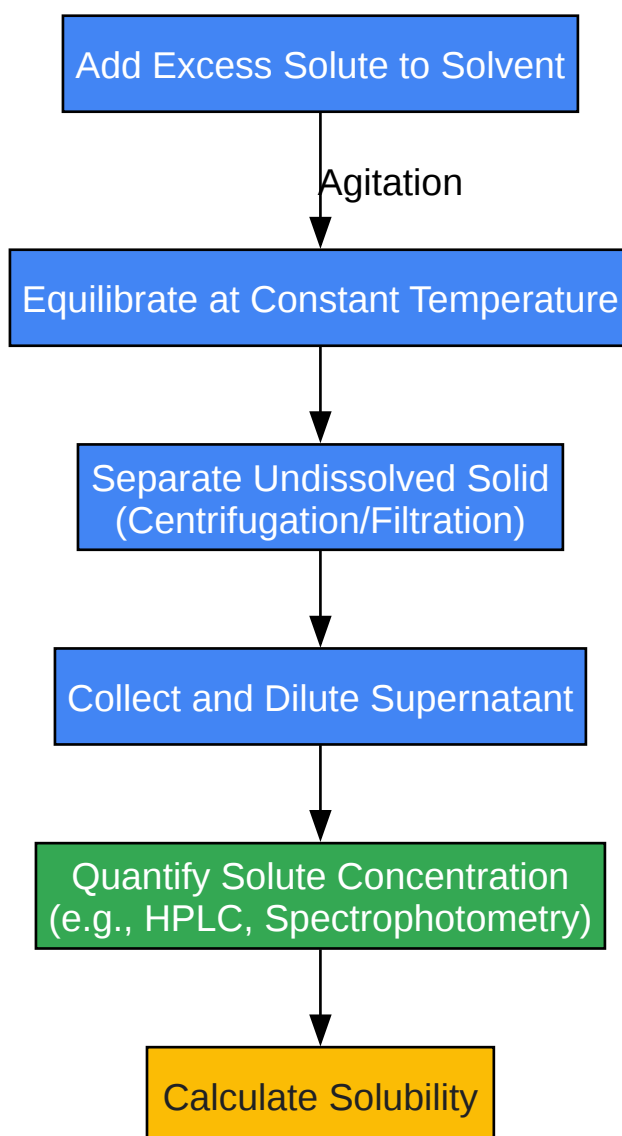


Figure 1: Experimental Workflow for Solubility Determination

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Caption: Workflow for determining solubility.

Logical Relationships of Solubility Data

This diagram illustrates the relationship between D-(+)-Maltose Monohydrate-¹³C₁₂ and its solubility in different solvents based on the available data.

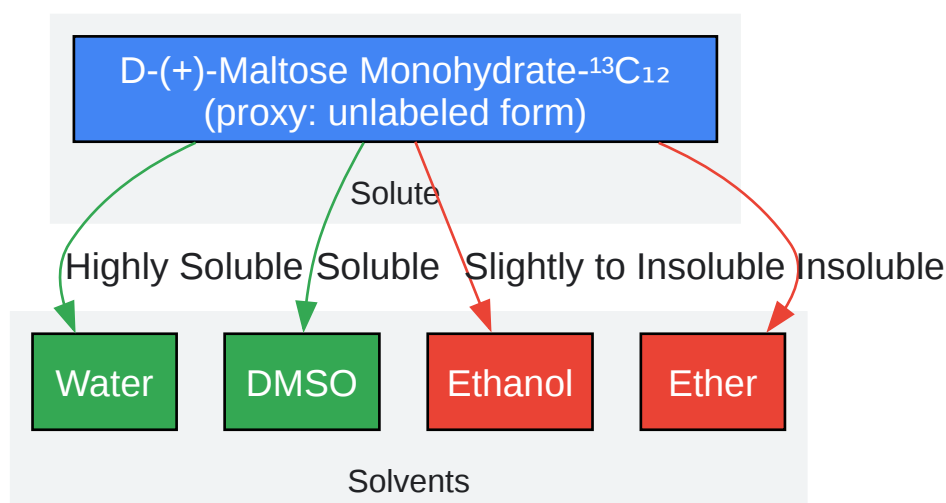


Figure 2: Solubility Relationships of D-(+)-Maltose Monohydrate

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Caption: Solubility in different solvents.

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